

An In-depth Technical Guide to Isobutyl Methyl Phthalate and Related Compounds

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Compound of Interest

Compound Name: *Isobutyl methyl phthalate*

Cat. No.: *B15440008*

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This technical guide provides a detailed overview of **isobutyl methyl phthalate**, including its Chemical Abstracts Service (CAS) number and molecular structure. Recognizing the limited availability of in-depth technical data for this specific compound, this guide also offers a comprehensive review of the closely related and extensively studied diisobutyl phthalate (DIBP), as well as butyl isobutyl phthalate, to provide valuable context for researchers, scientists, and drug development professionals.

Isobutyl Methyl Phthalate

Isobutyl methyl phthalate is a dicarboxylic acid ester. Detailed experimental data for this specific phthalate is sparse in scientific literature.

Chemical Identification and Molecular Structure

The fundamental identifiers and structural information for **isobutyl methyl phthalate** are summarized below.

CAS Number: 73513-54-9[1]

Molecular Formula: C₁₃H₁₆O₄[1]

IUPAC Name: 1-O-methyl 2-O-(2-methylpropyl) benzene-1,2-dicarboxylate[1]

Molecular Structure:

Caption: Molecular Structure of **Isobutyl methyl phthalate**.

Physicochemical Properties

The following table summarizes the computed physicochemical properties of **isobutyl methyl phthalate**.

Property	Value	Reference
Molecular Weight	236.26 g/mol	[1]
XLogP3	2.8	[1]
Exact Mass	236.10485899 Da	[1]
Polar Surface Area	52.6 Å ²	[1]
Rotatable Bond Count	5	[1]

Diisobutyl Phthalate (DIBP)

Diisobutyl phthalate (DIBP) is a widely used plasticizer and a common substitute for dibutyl phthalate (DBP).[2][3] Due to its extensive use, DIBP has been the subject of numerous toxicological and metabolic studies.

Chemical Identification and Physicochemical Properties

CAS Number: 84-69-5[2]

Molecular Formula: C₁₆H₂₂O₄[2]

IUPAC Name: Bis(2-methylpropyl) benzene-1,2-dicarboxylate[2]

Synonyms: DIBP, Palatinol IC[2]

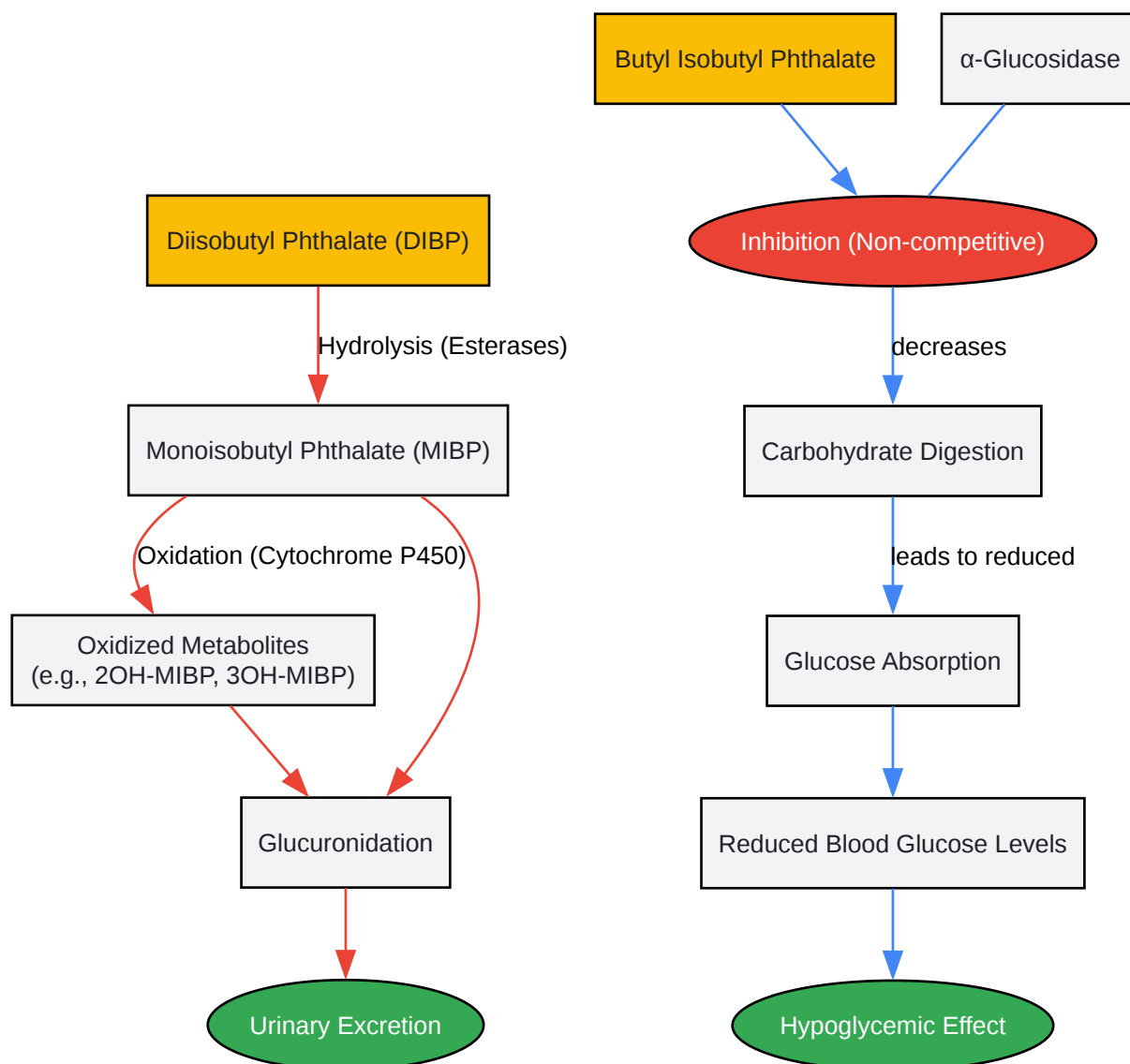
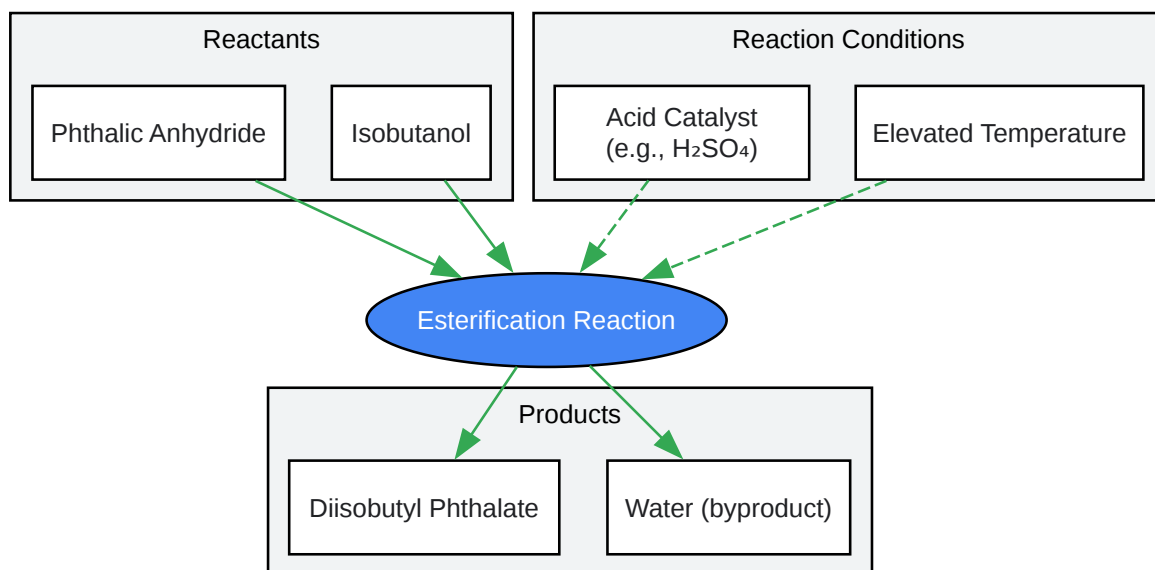
The physical and chemical properties of DIBP are presented in the table below.

Property	Value	Reference
Molecular Weight	278.34 g/mol	[4]
Melting Point	-64 °C	[4]
Boiling Point	327 °C	[4]
Density	1.039 g/mL at 25 °C	[3]
Flash Point	>230 °F	[4]
Water Solubility	Insoluble	[2]
Refractive Index	1.49 at 20 °C	[3]

Experimental Protocols

DIBP is synthesized via the esterification of phthalic anhydride with isobutanol, typically using an acid catalyst.[2]

Reaction Workflow:



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References

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